

# Opal Blue SS specificity for lipolytic bacteria

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## Compound Focus: Opal Blue SS

CAS No.: 2152-64-9

Cat. No.: S566481

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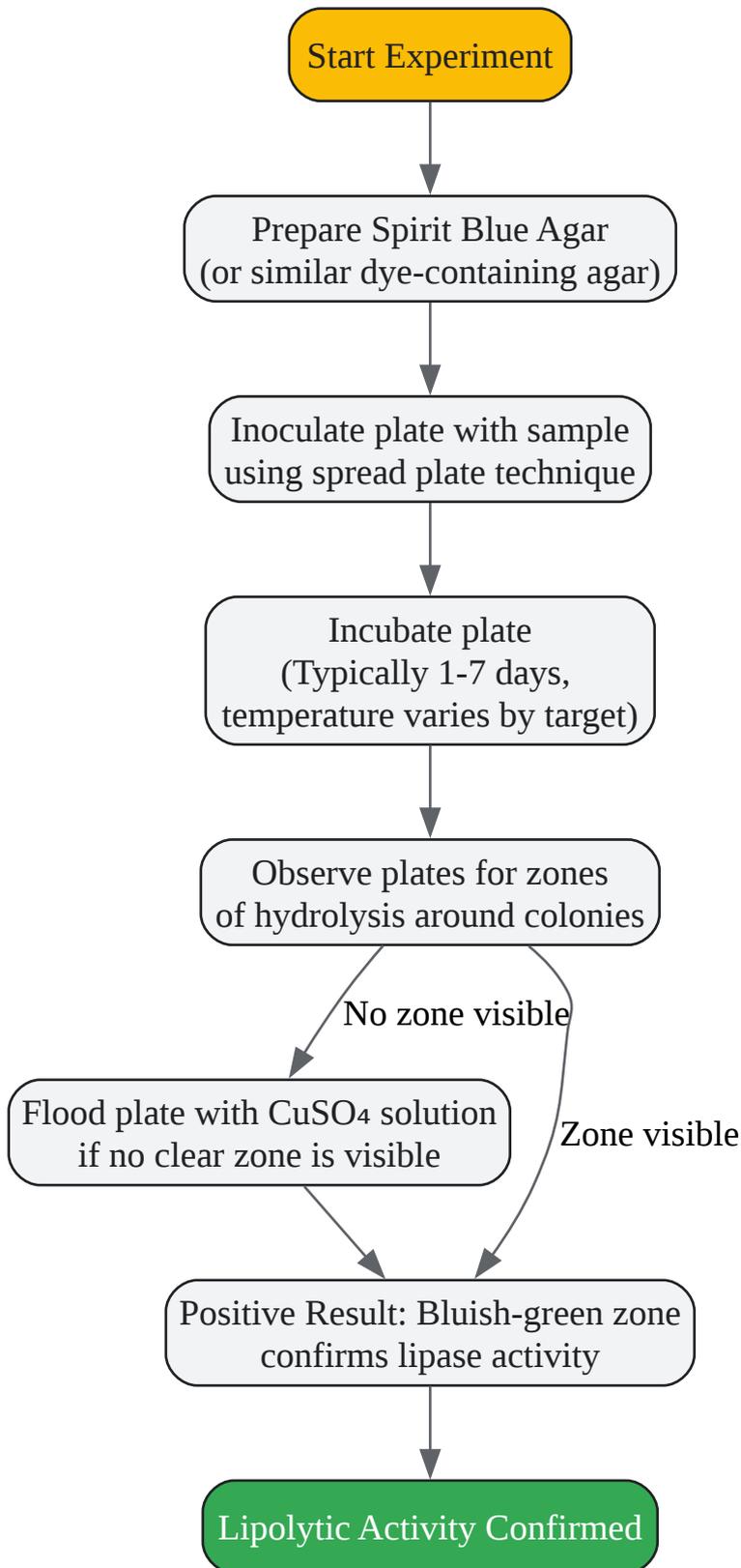
## Opal Blue SS at a Glance

The table below summarizes the core identity and properties of **Opal Blue SS**:

Property	Description
Chemical Name	Opal Blue SS / Spirit Blue [1] [2]
CAS Number	2152-64-9 [1]
Synonyms	Solvent Blue 23, Spirit Blue [1] [2]
Molecular Formula	$C_{37}H_{30}ClN_3$ [1] [2]
Molecular Weight	552.11 g/mol [1]
Primary Application	Indicator in agar for detection of lipase activity in bacteria [2].
Key Suppliers	Several chemical suppliers, including Hubei Jusheng Technology Co., Ltd. and DAYANG CHEM [1].

## Experimental Protocol for Detecting Lipolytic Bacteria

While a specific protocol for **Opal Blue SS** was not detailed, the general methodology for detecting lipolytic bacteria using dye-based agar plates is well-established. The workflow below outlines the key steps, which are consistent with the use of dyes like **Opal Blue SS**.



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**Detailed Procedure:**

- **Inoculation and Incubation:** A pre-dried plate of dye-containing agar (e.g., Spirit Blue Agar) is inoculated with the sample using the spread plate technique. The plates are then incubated inverted. Conditions vary based on the target bacteria; for example, **5°C for up to 7 days for lipolytic \*Pseudomonas\***, or **30°C for up to 3 days for mesophilic lipolytic bacteria** [3].
- **Detection and Interpretation:** After incubation, plates are observed for a zone of hydrolysis. In some protocols, if a clear zone is not immediately visible, plates are flooded with a **saturated copper sulfate solution (0.1%)** and allowed to stand for about 15 minutes. The copper sulfate is then poured off, and the plate is gently rinsed. A **bluish-green zone** around the colony indicates a positive result, confirming lipase activity. This color is due to the formation of insoluble copper salts with the free fatty acids released from lipolysis [3].

## Comparison with Other Lipase Detection Methods

A direct, quantitative performance comparison of **Opal Blue SS** against other dyes or methods is not available in the searched literature. The table below outlines common alternatives based on their general principles.

Method / Dye	Principle of Detection	Remarks / Typical Use
<b>Opal Blue SS (Spirit Blue)</b>	Color change or zone formation due to lipase activity on triglycerides [2].	Classic, well-established method in microbiology for direct plate assay [2].
<b>Rhodamine B Agar</b>	Forms fluorescent halos around lipase-producing colonies under UV light.	Considered highly sensitive; used for qualitative and semi-quantitative screening.
<b>Tributyryn Agar</b>	Clearing zone (hydrolysis) around colonies on an emulsion agar.	Uses a triglyceride; simple but may detect esterases; less specific for true lipases.
<b>p-Nitrophenyl (pNP) Esters</b>	Enzymatic release of yellow p-nitrophenol, measured spectrophotometrically.	Quantitative, kinetic assay; used for measuring enzyme activity, not colony screening.

Method / Dye	Principle of Detection	Remarks / Typical Use
<b>Copper Sulfate Method</b>	Formation of colored copper-soaps (as described in the protocol above) [3].	Often used as a post-incubation reagent to visualize activity on plates.

## Key Insights for Researchers

- **Specificity for True Lipases:** The definition of "lipolytic bacteria" is key. "True lipases" act on emulsified, long-chain triglycerides, while "esterases" act on water-soluble, short-chain substrates [3]. **Opal Blue SS** agar, typically prepared with fats like olive oil or tributyrin, is designed to detect true lipase activity.
- **Common Lipolytic Genera:** Standard microbiological methods list genera such as *Alteromonas*, *Flavobacterium*, *Micrococcus*, *Staphylococcus*, and *Pseudomonas* as typically lipolytic [3].
- **Addressing the Data Gap:** The lack of direct comparative data means that for a rigorous product comparison, you may need to:
  - Consult specialized scientific journals for original research papers that benchmark these methods.
  - Perform validation experiments in your own laboratory under controlled conditions to compare sensitivity, specificity, and signal clarity.

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## References

1. | 2152-64-9 Opal blue ss [chemicalbook.com]
2. Spirit blue - Wikipedia [en.wikipedia.org]
3. sciencedirect.com/topics/agricultural-and-biological-sciences/ lipolytic ... [sciencedirect.com]

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